

Personal protective equipment for handling O-(3-Chloroallyl)hydroxylamine

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Compound of Interest

Compound Name: O-(3-Chloroallyl)hydroxylamine

Cat. No.: B154111

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Essential Safety and Handling Guide for O-(3-Chloroallyl)hydroxylamine

This guide provides critical safety, handling, and disposal information for **O-(3-Chloroallyl)hydroxylamine** (CAS No: 87851-77-2), tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is essential for ensuring laboratory safety and regulatory compliance.

Hazard Identification and Classification

O-(3-Chloroallyl)hydroxylamine is classified as a hazardous substance. The primary acute hazard is oral toxicity.^[1] It is crucial to handle this compound with the understanding that it may possess unknown and chronic hazards.^[1]

Hazard Classification	Details
GHS Classification	Acute Toxicity, Oral (Category 3) ^[1]
Signal Word	Danger ^[1]
Hazard Statement	H301: Toxic if swallowed ^[1]
Transport Information	UN Proper Shipping Name: Toxic liquid, organic, n.o.s. ^[1]

Physical and Chemical Properties

Proper storage and handling are dictated by the chemical's physical properties.

Property	Value
Molecular Formula	C ₃ H ₆ CINO[1][2][3][4]
Molecular Weight	107.54 g/mol [1][2][3]
Appearance	Clear, colorless oil[5]
Boiling Point	209°C[5][6]
Flash Point	80°C[5][6]
Storage Conditions	Store locked up in a freezer, under an inert atmosphere, and below -20°C.[1][2][4][5] Protect from light.[2]

Operational and Disposal Plans

A systematic approach to handling and disposal is critical to minimize exposure and environmental impact.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense. The following table outlines the minimum required PPE for routine operations and emergency spills.

Situation	Engineering Controls	Eye/Face Protection	Hand Protection	Protective Clothing	Respiratory Protection
Routine Handling	Operations must be conducted in a certified chemical fume hood.[5]	Use safety glasses and a face shield approved under NIOSH or EN 166 standards.[1]	Chemical-resistant gloves (inspect before use). [1]	Laboratory coat.[5]	Not required if handled exclusively within a fume hood.
Spills / Emergencies	N/A	Splash goggles and face shield.[1] [7]	Chemical-resistant gloves.[1]	Full protective suit (e.g., Tyvek) or synthetic apron.[7]	A self-contained breathing apparatus (SCBA) should be used to avoid inhalation.[7]

Step-by-Step Handling Protocol

- Preparation: Before handling, ensure all necessary PPE is available and in good condition. Locate the nearest safety shower, eyewash station, and spill kit.
- Engineering Controls: Perform all manipulations of **O-(3-Chloroallyl)hydroxylamine** inside a properly functioning chemical fume hood to minimize inhalation exposure.[5]
- Chemical Handling:
 - Wear all required PPE as outlined in the table above.
 - When weighing or transferring the substance, avoid generating aerosols.
 - Do not eat, drink, or smoke in the handling area.[1]
- Decontamination: After handling, thoroughly wash hands and forearms with soap and water. [1] Clean all contaminated surfaces.

- Proper Storage: Return the chemical to its designated locked storage location, ensuring it is under an inert atmosphere and at the correct temperature (below -20°C).[1][2][4][5]

Waste Disposal Plan

- Segregation: All waste contaminated with **O-(3-Chloroallyl)hydroxylamine**, including empty containers, disposable labware, and contaminated PPE, must be segregated as hazardous waste.
- Labeling: Clearly label the hazardous waste container with its contents.
- Disposal: Dispose of the waste through an authorized hazardous waste disposal company.[1] All disposal activities must adhere to local, state, and federal environmental regulations.[1][7]

Emergency Response Plan

Immediate and appropriate action is critical in the event of an exposure or spill.

- General Advice: In any case of exposure, move the affected person out of the dangerous area, consult a physician immediately, and provide them with the Safety Data Sheet (SDS) for the chemical.[1]

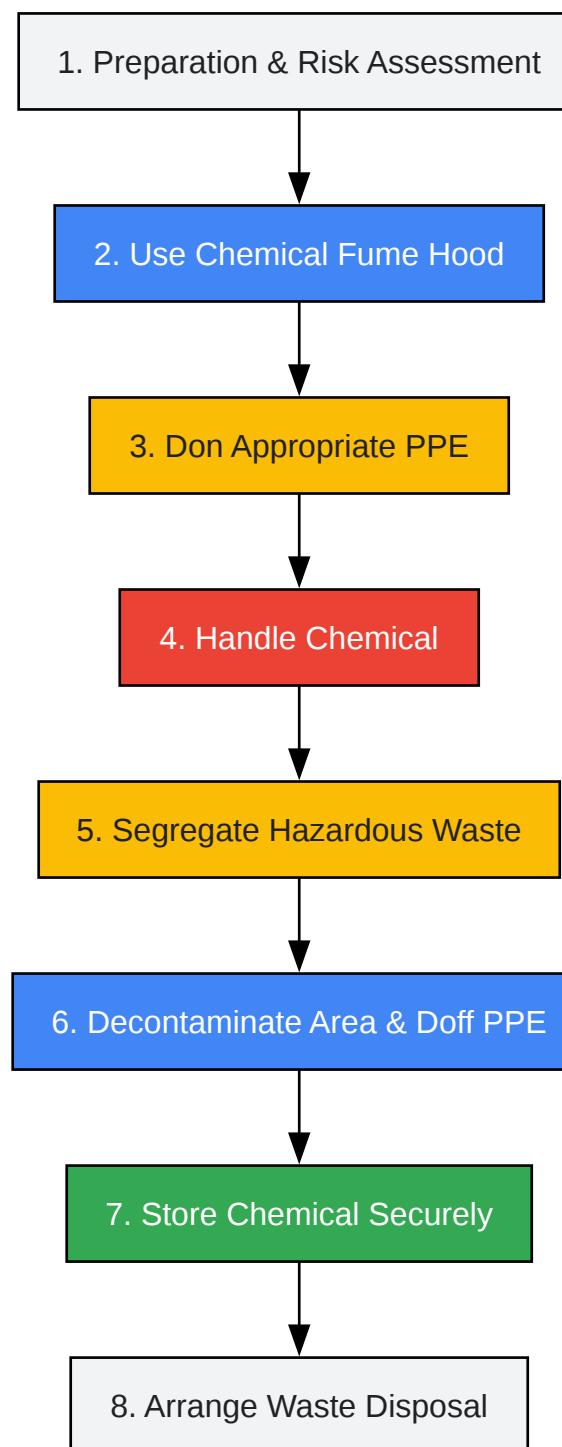
Procedural Guidance for Emergencies

- Skin Contact:
 - Immediately remove all contaminated clothing and shoes.[1]
 - Wash the affected skin area with copious amounts of soap and water.[1]
 - Seek immediate medical attention; the victim should be taken to a hospital.[1]
- Eye Contact:
 - Immediately flush the eyes with plenty of water for at least 15 minutes.[1]
 - Continue rinsing the eyes during transport to the hospital.[1]
 - Seek immediate medical attention.[1]

- Inhalation:
 - Move the person to fresh air.[[1](#)]
 - If breathing is difficult or has stopped, provide artificial respiration.[[1](#)]
 - Consult a physician immediately.[[1](#)]
- Ingestion:
 - Toxic if swallowed.[[1](#)]
 - Immediately call a poison control center or a doctor for treatment advice.[[1](#)]
 - Rinse the mouth with water.[[1](#)] Do not induce vomiting.
- Large Spill:
 - Evacuate the area immediately.
 - Wear a full suite of PPE, including a self-contained breathing apparatus (SCBA), before attempting to address the spill.[[7](#)]
 - Contain the spill using an appropriate absorbent material.
 - Collect the spilled material and absorbent in a sealed, labeled container for hazardous waste disposal.
 - Ventilate the area and wash the spill site after the material has been removed.

Workflow Visualization

The following diagram illustrates the standard operational workflow for safely handling **O-(3-Chloroallyl)hydroxylamine**.



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Caption: Safe Handling Workflow for **O-(3-Chlorallyl)hydroxylamine**.

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